

High-Efficiency Synthesis of 2-(Azetidin-3-yl)-5-nitropyridine

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Compound of Interest

Compound Name: 2-(Azetidin-3-yl)-5-nitropyridine

Cat. No.: B13583033

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Executive Summary

- Target Molecule: **2-(Azetidin-3-yl)-5-nitropyridine**
- CAS Registry (Related): 1086393-40-5 (for the N-Boc protected intermediate)
- Core Challenge: Forming the
bond between the strained azetidine C3 position and the electron-poor pyridine C2 position.
- Primary Strategy: Negishi Cross-Coupling. This method utilizes an organozinc reagent derived from 3-iodoazetidine to couple with 2-halo-5-nitropyridine. It is preferred for its high functional group tolerance (compatible with) and scalability.
- Secondary Strategy: Ni-Catalyzed Reductive Cross-Coupling. A modern approach avoiding the pre-formation of organometallic reagents, coupling two halides directly.^[1]

Retrosynthetic Analysis

The logical disconnection is at the bond between the azetidine C3 and pyridine C2. Due to the sensitivity of the azetidine ring to ring-opening and the nitro group to strong nucleophiles (like Grignards), a mild organometallic approach is required.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the two heterocyclic cores.

Primary Pathway: Zinc-Mediated Negishi Coupling

This is the "Gold Standard" for linking secondary alkyl halides to heteroaryl halides. The use of zinc allows the reaction to proceed in the presence of the nitro group, which would otherwise be attacked by Magnesium (Grignard) or Lithium reagents.

Phase 1: Preparation of the Organozinc Reagent

Objective: Convert tert-butyl 3-iodoazetidine-1-carboxylate into the corresponding alkylzinc reagent. Method: Zinc insertion activated by LiCl (Knochel's Method).[2]

Protocol:

- **Activation:** In a dry Schlenk flask under Argon, suspend Zinc dust (3.0 equiv) in anhydrous THF. Add 1,2-dibromoethane (5 mol%) and heat to 65°C for 1 min. Cool, then add TMSCl (1 mol%) and stir for 5 min.
- **Insertion:** Add a solution of tert-butyl 3-iodoazetidine-1-carboxylate (1.0 equiv) in THF.
- **Stabilization:** Add LiCl (1.0 equiv) dissolved in THF.
- **Reaction:** Stir at 25°C for 1–4 hours.

- Validation: Aliquot iodolysis indicates >90% conversion to (1-(tert-butoxycarbonyl)azetidin-3-yl)zinc(II) iodide.

Phase 2: Palladium-Catalyzed Cross-Coupling

Objective: Couple the zinc reagent with 2-bromo-5-nitropyridine.

Protocol:

- Catalyst Prep: In a separate vessel, mix Pd(OAc)₂ (2 mol%) and CPhos or SPhos (4 mol%) in THF. These ligands are crucial for stabilizing the Pd cycle during coupling.
- Addition: Add 2-bromo-5-nitropyridine (0.8 equiv relative to zinc reagent) to the catalyst solution.
- Coupling: Transfer the organozinc solution (from Phase 1) to the catalyst/electrophile mixture via cannula.
- Conditions: Stir at 40–50°C for 6–12 hours.
- Workup: Quench with saturated NH₄Cl, extract with EtOAc, and purify via silica gel chromatography (Hexane/EtOAc).

Phase 3: Deprotection (Optional)

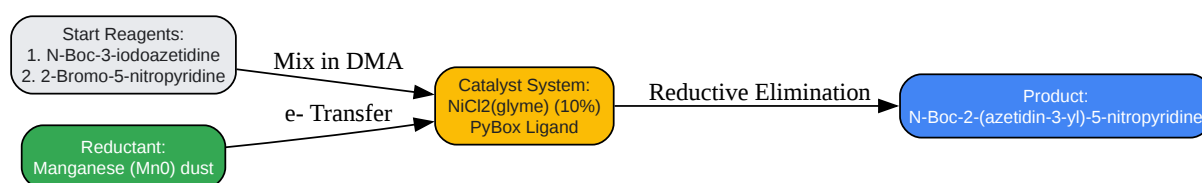
If the free amine is required:

- Dissolve the N-Boc intermediate in DCM.
- Add TFA (10-20 equiv) at 0°C.
- Stir at RT for 2 hours.
- Concentrate and neutralize with NaHCO₃ or ion-exchange resin to obtain **2-(azetidin-3-yl)-5-nitropyridine**.

Secondary Pathway: Nickel-Catalyzed Reductive Coupling

This route avoids the preparation of moisture-sensitive organozinc reagents by coupling two halides directly using a metal reductant (Mn or Zn) and a Nickel catalyst.

Mechanism: Dual catalytic cycle where Nickel shuttles electrons from the reductant to form the bond between the alkyl iodide and aryl bromide.



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Figure 2: Workflow for the Nickel-catalyzed cross-electrophile coupling.

Protocol:

- Solvent: DMA (Dimethylacetamide), degassed.
- Reagents: Mix 3-iodoazetidine derivative (1.0 equiv) and 2-bromo-5-nitropyridine (1.2 equiv).
- Catalyst: Add NiCl₂·glyme (10 mol%) and a PyBox ligand (e.g., (S,S)-Ph-PyBox).
- Reductant: Add Mn dust (2-3 equiv).
- Additives: TMSCl (0.1 equiv) or TFA (catalytic) can accelerate activation.
- Reaction: Stir vigorously at 60°C for 12 hours.

Comparative Analysis of Methods

Feature	Negishi Coupling (Route 1)	Ni-Reductive Coupling (Route 2)
Overall Yield	High (70–85%)	Moderate (50–65%)
Scalability	Excellent (Process friendly)	Good (Heterogeneous reductant issues)
Reagent Stability	Low (Organozinc is moisture sensitive)	High (All reagents stable)
Functional Group Tolerance	Good (Nitro compatible)	Excellent
Cost	Moderate (Pd catalyst)	Low (Ni catalyst)
Recommendation	Preferred for >1g synthesis	Preferred for rapid screening

Critical Process Parameters (CPP)

- Moisture Control (Negishi): The formation of the zinc reagent is the rate-limiting step. Ensure THF is <50 ppm water.
- Ligand Selection: For the Pd-catalyzed step, SPhos or CPhos are strictly required. Standard PPh₃ will fail due to slow oxidative addition into the electron-poor pyridine and slow reductive elimination of the bulky secondary alkyl group.
- Temperature: Do not exceed 60°C in the Negishi coupling to prevent
-hydride elimination of the azetidine zinc reagent, which would lead to the non-coupled alkene by-product.

References

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Sources

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